

Fosamprenavir-d4 calcium salt reference standard qualification

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Compound Focus: Fosamprenavir-d4

Cat. No.: S12889304

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Available Information on Fosamprenavir-d4 Calcium Salt

The table below summarizes the key specifications for **Fosamprenavir-d4** calcium salt that are available from commercial chemical suppliers:

Parameter	Specification / Value
Product Name	Fosamprenavir-d4 Calcium Salt [1] [2]
Synonyms	GW-433908G-d4; Lexiva-d4; Telzir-d4 [1] [2]
Chemical Formula	C ₂₅ H ₃₀ D ₄ CaN ₃ O ₉ PS [1]
Molecular Weight	627.69 g/mol [1]
Appearance	White to Off-White Solid [1] [2]
Purity	95% [2] to 98% [1]

Parameter	Specification / Value
Storage Conditions	2-8°C, Refrigerator, Under inert atmosphere [1] / Hygroscopic, -20°C Freezer, Under Inert Atmosphere [2]
Reported Solubility	Aqueous Acid, Methanol [2]
Application	HIV protease inhibitor; water-soluble prodrug of amprenavir. Used as a pharmaceutical standard and stable isotope-labeled compound. [1] [2]

Methodologies for Reference Standard Qualification

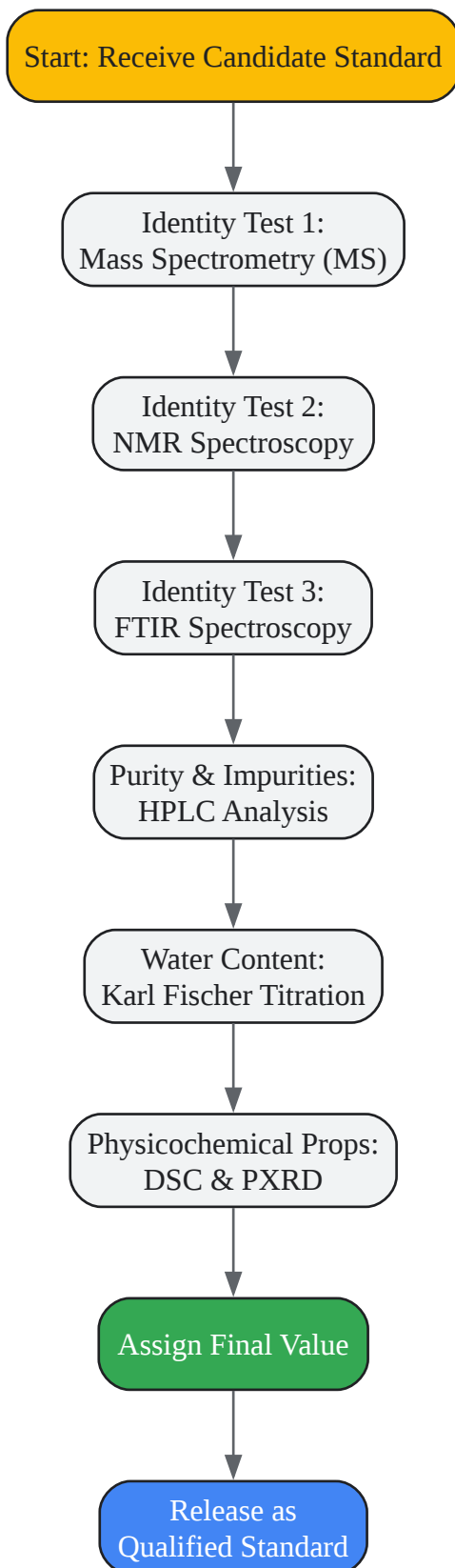
For a reference standard, qualification is a rigorous process to establish its identity, purity, and stability. The following table outlines the core experiments required, though specific protocols and acceptance criteria are defined by the user's internal quality standards or regulatory guidelines.

Test Parameter	Standard Experimental Protocols & Purpose	Supporting Data from Search
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| **Identity Confirmation** | **Mass Spectrometry (MS)**: Confirms molecular weight and structure. The deuterated standard should show a 4 Da mass shift from the non-deuterated compound. **Fourier Transform Infrared (FTIR)**: Verifies functional groups. **NMR Spectroscopy**: Provides structural confirmation. | Molecular weight confirmed as 627.69 [1]. | | **Purity Assay** | **High-Performance Liquid Chromatography (HPLC)**: Primary method for determining chromatographic purity. **Related Substances Method**: Separates and quantifies impurities and degradation products. | Purity listed as 95%-98% by suppliers [1] [2]. | | **Water Content** | **Karl Fischer (KF) Titration**: Precisely measures water content, critical for hygroscopic compounds. | The compound is noted to be hygroscopic, making this test essential [2]. | | **Structural Analysis** | **Powder X-Ray Diffraction (PXRD)**: Determines the crystalline form and polymorphism. **Differential Scanning Calorimetry (DSC)**: Measures melting point and thermal behavior. | For the non-deuterated form (Fosamprenavir Calcium), a melting point of 282-284°C is reported [3] [2]. |

The experimental workflow for qualifying a reference standard like **Fosamprenavir-d4** calcium salt generally follows a logical sequence to ensure each parameter is confirmed before proceeding to the next.

The diagram below illustrates this typical pathway.



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A Path Forward for Your Comparison Guide

Since a pre-made guide is unavailable, you can construct your own objective comparison by taking these steps:

- **Obtain Certificate of Analysis (CoA):** Directly request the CoA from suppliers of **Fosamprenavir-d4** calcium salt (e.g., PharmAffiliates, Chemsy, Cato Research Chemicals) [1] [2]. The CoA is the definitive document containing lot-specific data on identity, purity, and impurities.
- **Reference Official Monographs:** Consult the official monograph for the non-deuterated **Fosamprenavir Calcium** in a recognized pharmacopeia (e.g., USP). While not for the -d4 variant, it provides validated testing methods and acceptance criteria that can be directly adapted [4].
- **Define Your Comparison Framework:** Establish a set of **Critical Quality Attributes (CQAs)**—such as chromatographic purity, total impurities, water content, and isotopic enrichment—against which you will evaluate different lots or suppliers.

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References

1. Chemical Name : Fosamprenavir-d4 Calcium Salt [pharmaffiliates.com]
2. Fosamprenavir-D4 Calcium Salt CAS#: [chemicalbook.com]
3. Fosamprenavir calcium CAS#: 226700-81-8 [chemicalbook.com]
4. Fosamprenavir Calcium Monograph for Professionals [drugs.com]

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